

Essential Safety and Disposal Procedures for DDC-01-163

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DDC-01-163

Cat. No.: B14028743

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This document provides critical safety and logistical guidance for the proper disposal of **DDC-01-163**, an allosteric EGFR degrader. Given that a specific Safety Data Sheet (SDS) for **DDC-01-163** is not publicly available, these procedures are based on established best practices for handling potent, small-molecule enzyme inhibitors in a research environment. Researchers must supplement these guidelines with a thorough review of their institution's specific waste management protocols and consult with their Environmental Health and Safety (EHS) department.

Quantitative Data Summary

For the safe handling and disposal of **DDC-01-163**, personal protective equipment (PPE) is paramount. The following table outlines the recommended PPE for all personnel involved in the handling and disposal process.

PPE Category	Specification	Purpose
Hand Protection	Nitrile or other chemically resistant gloves. Double-gloving is recommended when handling the pure compound.	To prevent skin contact and absorption.
Eye Protection	ANSI-approved safety glasses with side shields or chemical splash goggles.	To protect eyes from splashes or airborne particles of the compound.
Body Protection	A fully buttoned lab coat. A chemically resistant apron should be worn over the	

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com